

An In-depth Technical Guide to the Thermochemical Properties of Alloxanic Acid

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Compound of Interest

Compound Name: *Alloxanic acid*

Cat. No.: *B1218109*

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Introduction

Alloxanic acid, a derivative of alloxan, is a compound of interest in various chemical and biological studies. A comprehensive understanding of its thermochemical properties is crucial for applications in drug design, stability analysis, and reaction kinetics. This guide provides a summary of the currently available physicochemical data for **alloxanic acid** and outlines the standard experimental methodologies for determining its thermochemical properties.

It is important to note that a comprehensive search of the current scientific literature and databases did not yield specific experimental or calculated values for the standard enthalpy of formation, entropy, Gibbs free energy of formation, or heat capacity of **alloxanic acid**.

Therefore, this guide will focus on its known properties and the general experimental protocols that can be employed to determine the missing thermochemical data.

Physicochemical Properties of Alloxanic Acid

While specific thermochemical data is not readily available, other physical and chemical properties of **alloxanic acid** have been documented. These are summarized in the table below.

Property	Value	Source
Molecular Formula	C4H4N2O5	PubChem[1]
Molecular Weight	160.09 g/mol	PubChem[1]
IUPAC Name	4-hydroxy-2,5-dioxoimidazolidine-4-carboxylic acid	PubChem[1]
CAS Number	470-44-0	PubChem[1]
Physical Appearance	Prismatic crystals	
Melting Point	162-163 °C	
pKa	6.64 at 25°C	

Experimental Protocols for Determining Thermochemical Properties

The following section details the standard experimental methodologies that can be used to determine the key thermochemical properties of a compound like **alloxanic acid**.

Standard Enthalpy of Formation (ΔH_f°)

The standard enthalpy of formation is typically determined using combustion calorimetry.

- Principle: A known mass of the substance is completely combusted in a high-pressure oxygen atmosphere within a sealed container called a bomb calorimeter. The heat released by the combustion reaction causes a temperature rise in the surrounding water bath.
- Methodology:
 - A precisely weighed sample of **alloxanic acid** is placed in a crucible inside the bomb calorimeter.
 - The bomb is sealed, pressurized with pure oxygen, and placed in a well-insulated water bath of known volume.

- The initial temperature of the water is recorded.
- The sample is ignited electrically.
- The temperature of the water is monitored and the maximum temperature reached is recorded.
- The heat capacity of the calorimeter system (bomb, water, stirrer, etc.) is predetermined by combusting a standard substance with a known heat of combustion, such as benzoic acid.
- The heat of combustion of **alloxanic acid** is calculated from the temperature change and the heat capacity of the calorimeter.
- Hess's Law is then applied to the combustion reaction to calculate the standard enthalpy of formation of **alloxanic acid** from the known standard enthalpies of formation of the combustion products (CO₂, H₂O, and N₂).

Standard Molar Entropy (S°)

The standard molar entropy is determined by measuring the heat capacity of the substance as a function of temperature, starting from a very low temperature (close to absolute zero).

- Principle: Based on the Third Law of Thermodynamics, the entropy of a perfect crystal at absolute zero is zero. The entropy at a higher temperature can be calculated by integrating the heat capacity divided by the temperature from 0 K to the desired temperature.
- Methodology:
 - The heat capacity (C_p) of a pure sample of **alloxanic acid** is measured over a wide range of temperatures, typically from near 0 K up to room temperature (298.15 K) or higher, using an adiabatic calorimeter.
 - If any phase transitions (e.g., melting) occur within the temperature range, the enthalpy of the transition is also measured.
 - The entropy at 298.15 K is then calculated by numerically integrating the experimental C_p/T data from 0 K to 298.15 K, and adding the entropy changes associated with any phase transitions.

Gibbs Free Energy of Formation (ΔG_f°)

The standard Gibbs free energy of formation can be calculated from the standard enthalpy of formation and the standard molar entropy.

- Principle: The Gibbs free energy of formation is related to the enthalpy and entropy of formation by the Gibbs-Helmholtz equation.
- Calculation: $\Delta G_f^\circ = \Delta H_f^\circ - T\Delta S_f^\circ$ Where:
 - ΔH_f° is the standard enthalpy of formation of **alloxanic acid**.
 - T is the standard temperature (298.15 K).
 - ΔS_f° is the standard entropy of formation, which is calculated from the standard molar entropies of **alloxanic acid** and its constituent elements in their standard states.

Heat Capacity (C_p)

The heat capacity of **alloxanic acid** can be measured using various calorimetric techniques.

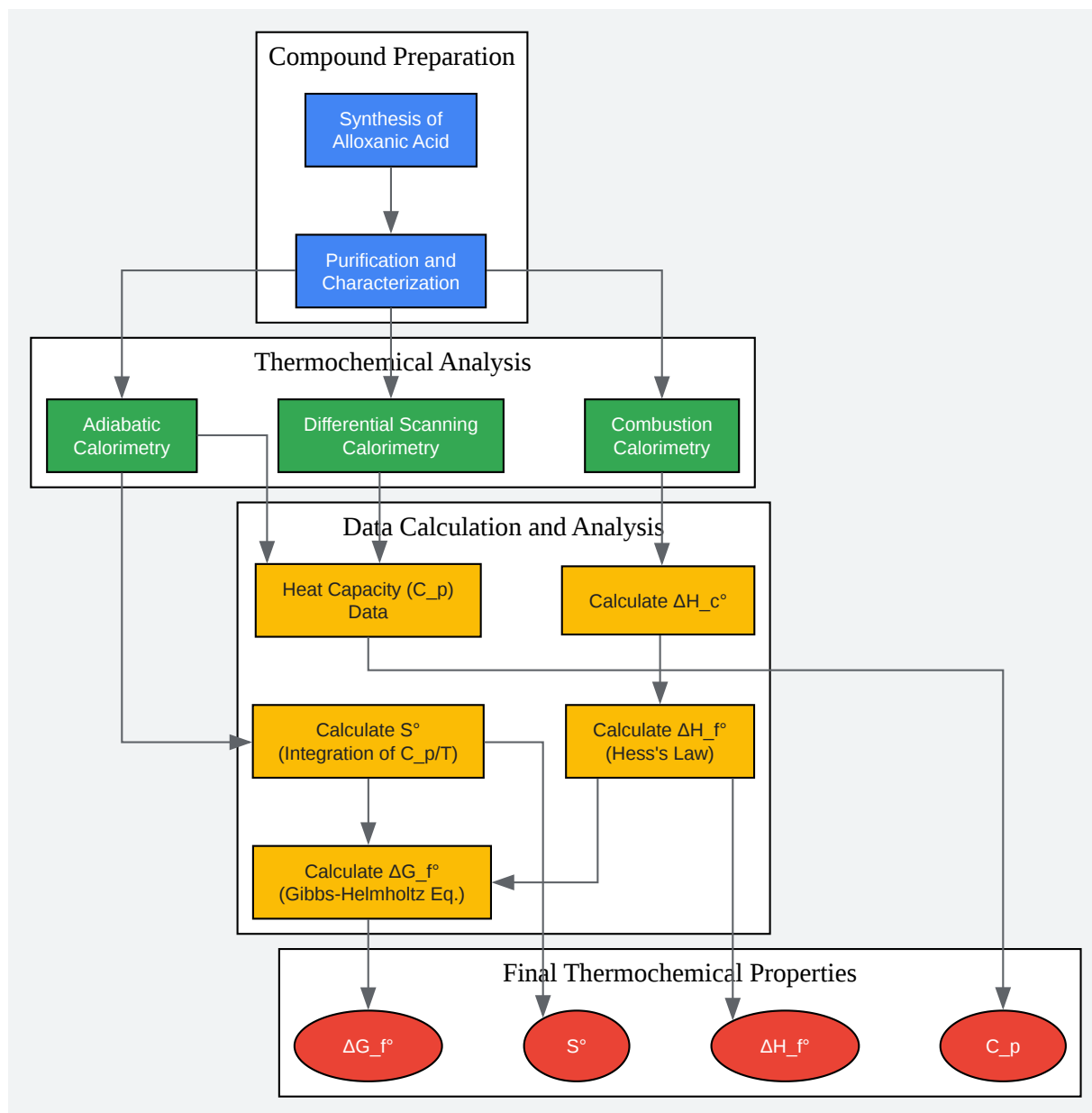
- Principle: Heat capacity is the amount of heat required to raise the temperature of a substance by one degree.
- Methodology:
 - Differential Scanning Calorimetry (DSC): A small, known mass of the sample is heated at a constant rate, and the heat flow required to maintain this rate of temperature increase is compared to that of an empty reference pan. This difference in heat flow is directly proportional to the heat capacity of the sample.
 - Adiabatic Calorimetry: As mentioned for entropy determination, this method involves adding a known amount of heat to the sample in a highly insulated environment and measuring the resulting temperature change.

Signaling Pathways and Logical Relationships

A review of the available literature and biochemical databases did not reveal any established signaling pathways in which **alloxanic acid** is a direct participant. Its biological effects are generally considered in the context of being a hydrolysis product of alloxan, a compound known to induce diabetes in experimental animals through the generation of reactive oxygen species that damage pancreatic beta cells.

Generalized Experimental Workflow for Thermochemical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the thermochemical properties of a chemical compound like **alloxanic acid**.



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Caption: Generalized workflow for determining thermochemical properties.

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References

- 1. 4-Hydroxy-2,5-dioxo-4-imidazolidinecarboxylic acid | C₄H₄N₂O₅ | CID 94146 - PubChem [pubchem.ncbi.nlm.nih.gov]
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